

Technical Support Center: C-Flex® Tubing Compatibility with Aggressive Solvents

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Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

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Welcome to the technical support center for **C-Flex®** thermoplastic elastomer (TPE) tubing. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the compatibility of **C-Flex®** tubing with aggressive solvents. Here you will find frequently asked questions, troubleshooting guides, and recommendations for conducting your own compatibility testing.

Frequently Asked Questions (FAQs)

Q1: What is the general chemical compatibility of **C-Flex®** tubing with aggressive solvents?

A1: **C-Flex®** tubing, a thermoplastic elastomer, generally exhibits good resistance to many common laboratory chemicals. It is compatible with most aqueous solutions, dilute acids and bases, and some alcohols.[1][2][3][4] However, its compatibility with aggressive organic solvents is limited, and in many cases, it is not recommended for continuous use with these substances.[1][3][4] It is crucial to verify compatibility with the specific solvent and your operating conditions (e.g., temperature, pressure, exposure duration) before use.[5][6]

Q2: Can I use **C-Flex®** tubing with strong acids and bases?

A2: **C-Flex®** tubing is generally considered to have acceptable compatibility with both strong/concentrated acids and strong/concentrated bases for many applications.[1][2][4] However, the concentration of the acid or base and the operating temperature can significantly impact the tubing's performance and lifespan. Always consult chemical compatibility charts and consider conducting in-house testing for your specific application.

Q3: Is **C-Flex®** tubing compatible with dimethyl sulfoxide (DMSO)?

A3: There is some conflicting information regarding the compatibility of **C-Flex®** tubing with DMSO. Some sources describe **C-Flex®** as "DMSO-friendly".^[7] Other chemical compatibility charts may not have data available for DMSO.^[8] Given the varied information, it is highly recommended to perform your own compatibility tests before using **C-Flex®** tubing with DMSO, especially for critical applications.

Q4: What is the compatibility of **C-Flex®** tubing with acetonitrile?

A4: Based on available chemical compatibility data, **C-Flex®** tubing has been shown to have excellent compatibility with acetonitrile, receiving an "A" rating, which indicates no effect on the tubing.^[8]

Q5: What are the signs of incompatibility between **C-Flex®** tubing and a solvent?

A5: Signs of incompatibility can include:

- Swelling or shrinkage: A noticeable change in the tubing's dimensions.^{[6][8]}
- Softening or loss of strength: The tubing may become more pliable or lose its structural integrity.^{[6][8]}
- Cracking or crazing: The appearance of small cracks on the surface of the tubing.
- Discoloration: A change in the color of the tubing.^{[6][8]}
- Embrittlement: The tubing may become stiff and lose its flexibility.
- Leaching: The extraction of components from the tubing material into the solvent, which can contaminate your fluid path.

If you observe any of these signs, you should immediately discontinue the use of the tubing with that solvent.

Chemical Compatibility Data Summary

The following table summarizes the compatibility of **C-Flex®** tubing with a selection of aggressive solvents based on available data. The ratings are typically based on tests conducted at room temperature (21°C/70°F).^{[6][8]} Chemical resistance can be negatively impacted by elevated temperatures.^[5]

Chemical Class	Specific Solvent	Compatibility Rating	Observations & Recommendations
Strong Acids	Strong/Concentrated Acids	A (Acceptable)	Suitable for many applications, but testing is recommended for specific conditions. [1] [2] [4]
Strong Bases	Strong/Concentrated Bases	A (Acceptable)	Suitable for many applications, but testing is recommended for specific conditions. [1] [2] [4]
Organic Solvents	General Organic Solvents	D (Not Recommended)	Generally not recommended for continuous use. [1] [3] [4]
Acetonitrile	A (Excellent)	No significant effect on the tubing. [8]	
Alcohols	D (Not Recommended)	Not recommended for continuous use. [1] [3] [4]	
Dimethyl Sulfoxide (DMSO)	N/A (Data Not Available/Conflicting)	Described as "DMSO-friendly" in some contexts, but testing is strongly advised. [7] [8]	
Methyl Ethyl Ketone (MEK)	C (Fair)	Moderate effect; not recommended for continuous use. [8]	
Acetone	C (Fair)	Moderate effect; not recommended for continuous use. [8]	

Rating Key:

- A (Excellent/Acceptable): No or minor effect.
- C (Fair): Moderate effect; not recommended for continuous use. Softening, loss of strength, swelling, and/or shrinkage may occur.[\[6\]](#)[\[8\]](#)
- D (Severe/Not Recommended): Severe effect; not recommended for use.[\[6\]](#)[\[8\]](#)
- N/A (Not Available): Data not available.

Disclaimer: This data is for guidance only. It is the user's responsibility to verify the suitability of **C-Flex®** tubing for their specific application through appropriate testing.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Troubleshooting Guide

Issue: My **C-Flex®** tubing is swelling and has become soft after exposure to a new solvent.

- Cause: This is a clear indication of chemical incompatibility. The solvent is being absorbed by the tubing material, causing it to swell and lose its structural integrity.
- Solution:
 - Immediately stop the fluid transfer and safely drain the solvent from the tubing.
 - Replace the **C-Flex®** tubing with a more chemically resistant alternative, such as PTFE or Viton®, for that specific solvent.
 - Consult chemical compatibility charts to select an appropriate tubing material.
 - If a suitable alternative is not readily available, conduct your own compatibility testing to find a tubing material that meets your needs.

Issue: I have noticed small particles in my fluid path after it passes through the **C-Flex®** tubing.

- Cause: This could be due to leaching, where components of the tubing material are being extracted by the solvent, or spallation, where the inner surface of the tubing is shedding particles. This is a sign of chemical attack on the polymer.

- Solution:
 - Halt your experiment immediately to prevent contamination of your sample or system.
 - Replace the tubing with a material that is known to be compatible with your solvent.
 - Consider pre-flushing new tubing with a compatible solvent (not the aggressive one) to remove any surface contaminants before use in your main experiment.
 - For critical applications, consider using tubing with a lower potential for extractables.

Issue: The **C-Flex®** tubing has become discolored and brittle.

- Cause: Discoloration and embrittlement are signs of chemical degradation of the tubing material.
- Solution:
 - Discontinue use of the tubing immediately, as it is at risk of cracking and failing, which could lead to leaks.
 - Select a new tubing material with higher chemical resistance to the solvent in question.
 - Be aware that elevated temperatures can accelerate chemical degradation. If you are working at temperatures above ambient, you will need to be even more stringent in your tubing material selection.

Experimental Protocols

While specific, detailed experimental protocols for chemical compatibility testing are often proprietary to the manufacturer, a general procedure can be followed to assess the suitability of **C-Flex®** tubing for your application.

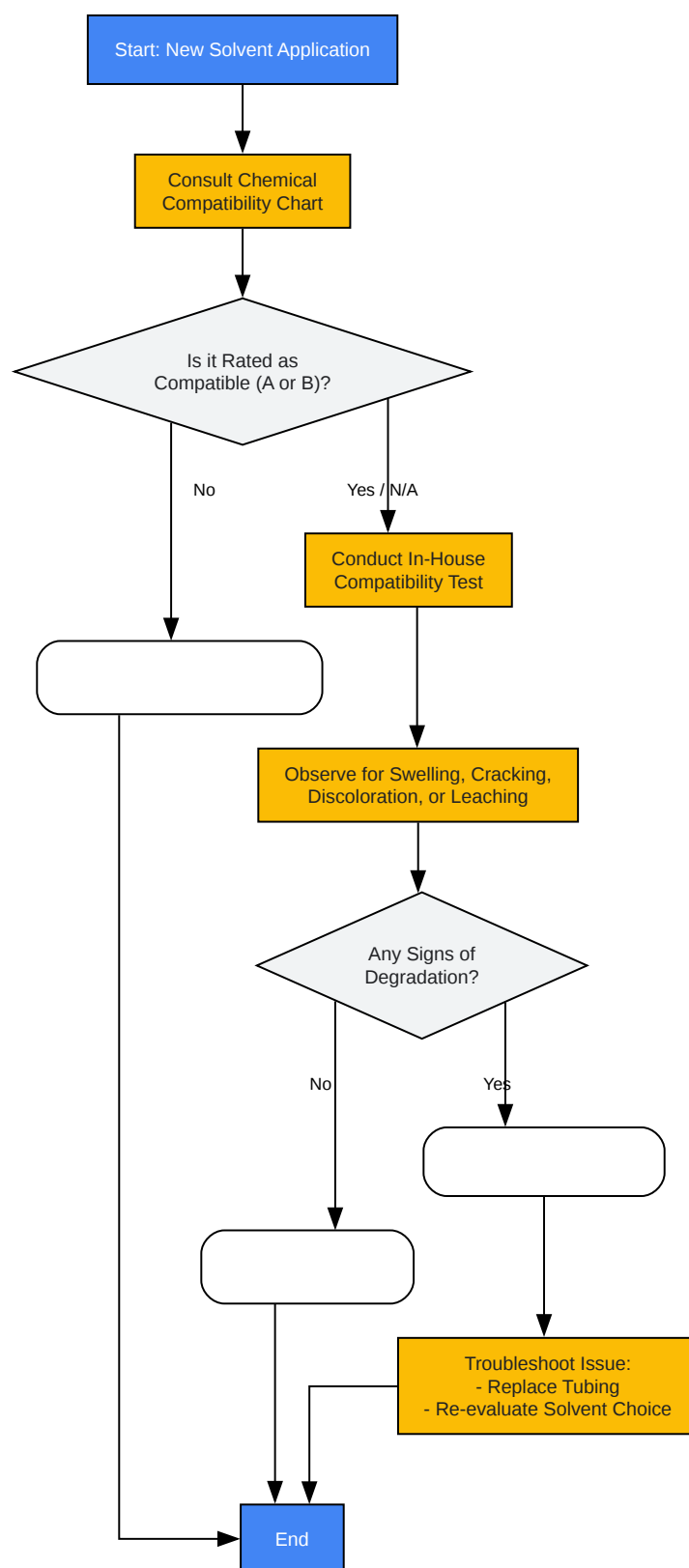
Recommended In-House Chemical Compatibility Test Protocol

- Initial Measurement: Cut a small sample of the **C-Flex®** tubing (e.g., 2-3 inches). Measure and record its initial weight, length, and outer diameter.

- Immersion: Place the tubing sample in a sealed container filled with the solvent you intend to use. Ensure the tubing is fully submerged.^[6]
- Exposure: Let the sample soak for a predetermined period. A 72-hour immersion is a common duration for such tests.^[6] It is advisable to also test for shorter periods (e.g., 24 hours) and longer periods (e.g., 7 days) to understand the time-dependent effects.
- Post-Exposure Analysis:
 - Carefully remove the tubing sample from the solvent and allow it to dry completely.
 - Measure and record the final weight, length, and outer diameter.
 - Calculate the percentage change in each parameter. Significant changes (e.g., >5-10%) may indicate incompatibility.
 - Visually inspect the tubing for any signs of degradation, such as discoloration, cracking, or changes in texture.
 - Perform a qualitative assessment of its flexibility and strength compared to an unexposed sample.
- Documentation: Keep detailed records of your testing procedure, including the solvent used, exposure time, temperature, and all measurements and observations.

Visual Troubleshooting Workflow

The following diagram outlines a logical workflow for troubleshooting compatibility issues with **C-Flex®** tubing and aggressive solvents.



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Caption: Troubleshooting workflow for **C-Flex®** tubing and solvent compatibility.

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